

Technical Support Center: Optimizing BY4741 Incubation Time

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Compound of Interest

Compound Name: BY13
Cat. No.: B15544700

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This technical support center provides guidance for researchers, scientists, and drug development professionals on optimizing incubation times for the *Saccharomyces cerevisiae* strain BY4741. Here you will find troubleshooting guides and frequently asked questions to address common issues encountered during cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: What is the typical doubling time for BY4741 cells?

A1: The doubling time for wild-type BY4741 yeast strains is approximately 90 minutes when grown in rich media like YPD at 30°C with good aeration.[1] However, this can vary significantly depending on the specific media, temperature, and aeration conditions.[2] For instance, growth in synthetic or deficient media will be slower.[3]

Q2: How do I know when my BY4741 culture is in the optimal phase for my experiment?

A2: The optimal phase depends on your experimental goal. For most experiments, including transformations and protein expression, harvesting cells during the mid-logarithmic (exponential) phase is crucial as this is when cells are healthiest and most active.[2] This typically corresponds to an optical density at 600 nm (OD600) of 0.4-0.9.[2]

Q3: What are the distinct growth phases for BY4741 in a liquid culture?

A3: Like other microbes, BY4741 follows a predictable growth pattern with several distinct phases:

- Lag Phase: After inoculation into fresh media, cells acclimate to the new environment. There is little to no cell division during this phase.[1][4]
- Log (Exponential) Phase: Cells divide at a constant, maximal rate, leading to an exponential increase in cell number.[1]
- Diauxic Shift: As glucose becomes depleted, cell growth slows as they switch to metabolizing ethanol.[5]
- Stationary Phase: The rate of cell division equals the rate of cell death as nutrients are depleted and waste products accumulate. The cell population remains relatively constant.[1][5]
- Death Phase: If conditions do not improve, the number of viable cells declines.[1]

Q4: What is the ideal temperature for incubating BY4741 cells?

A4: The optimal growth temperature for BY4741 is between 27-30°C.[3] While they can grow at room temperature, the growth rate will be slower.[1] Temperatures above 31°C can significantly decrease the growth rate and viability.[3]

Data Presentation

Table 1: Growth Characteristics of BY4741 Under Standard Conditions

Parameter	Value	Medium	Temperature	Notes
Doubling Time	~90 minutes	YPD (Rich Media)	30°C	Requires good aeration.[1]
Mid-Log Phase OD600	0.4 - 0.9	YPD / SC	30°C	Optimal for most experimental procedures.[2]
Stationary Phase Entry	OD600 > 5	YPD / SC	30°C	Begins after nutrient depletion, typically after 16-24 hours.[5][6]
Colony Appearance on Plates	~2 days	YPD Agar	30°C	To form colonies of ~1mm.[2]
Colony Appearance on Plates	48-96 hours	SD (Deficient Media)	30°C	Growth is slower on selective media.[3]

Experimental Protocols

Protocol: Generating a Growth Curve for BY4741

This protocol allows you to determine the precise growth kinetics of your BY4741 strain under your specific experimental conditions.

Materials:

- BY4741 yeast strain
- Appropriate liquid culture medium (e.g., YPD, SC)
- Sterile culture flasks (flask volume should be at least 4-5 times the culture volume for proper aeration)

- Shaking incubator set to the desired temperature (e.g., 30°C)
- Spectrophotometer for measuring OD600
- Sterile pipettes and cuvettes

Methodology:

- Prepare a Pre-culture: Inoculate a single colony of BY4741 from a fresh plate into a small volume (e.g., 5 mL) of your chosen medium. Grow overnight in a shaking incubator at 30°C. The goal is to have a saturated, stationary-phase culture.[2]
- Inoculate the Main Culture: The next morning, dilute the pre-culture into a larger volume of fresh, pre-warmed medium to a starting OD600 of approximately 0.1.
- Incubation and Sampling: Place the flask in the shaking incubator (e.g., 30°C at ~200 rpm).
- Measure OD600: At regular intervals (e.g., every 1-2 hours), aseptically remove a small aliquot of the culture. Measure the OD600 using your spectrophotometer. Use fresh medium as a blank.
- Plot the Data: Plot the OD600 values (on a logarithmic scale) against time (on a linear scale).
- Analysis: From the plot, you can identify the different growth phases and calculate the doubling time during the exponential phase.

Troubleshooting Guide

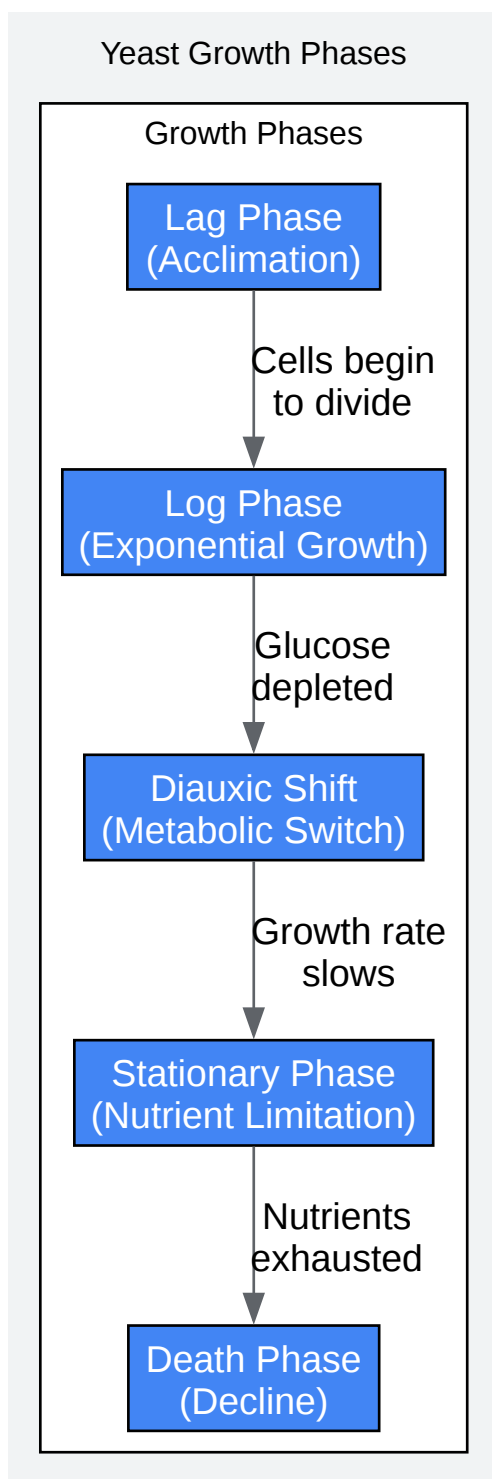
Q: My BY4741 cells are growing much slower than expected. What could be the cause?

A: Slow growth can be attributed to several factors. Refer to the table and diagram below to diagnose the potential issue.

Table 2: Troubleshooting Slow Growth of BY4741

Potential Cause	Recommended Solution(s)
Suboptimal Temperature	Ensure the incubator is set to 27-30°C.[3] Verify the temperature with a calibrated thermometer.
Poor Aeration	Use baffled flasks. Ensure the culture volume is no more than 20-25% of the flask volume.[2] Increase the shaking speed (~200 rpm).
Media Composition Issues	Prepare fresh media. Check the expiration dates of all components. BY4741 has specific auxotrophies (his3, leu2, met15, ura3) and requires these supplements in minimal media.[7] [8] Some lab strains may have poor leucine uptake on synthetic complete media.[8]
Inoculum Health	Start your culture from a fresh plate (not one that is weeks old). Ensure the pre-culture has reached stationary phase but is not excessively old.
Contamination	Check the culture under a microscope for bacteria or other yeast species. If contaminated, discard the culture and start over from a clean stock.[9]
Inhibitory Substances	Ensure glassware is properly rinsed and free of detergent residues.[9] Some experimental compounds can inhibit growth.[10]

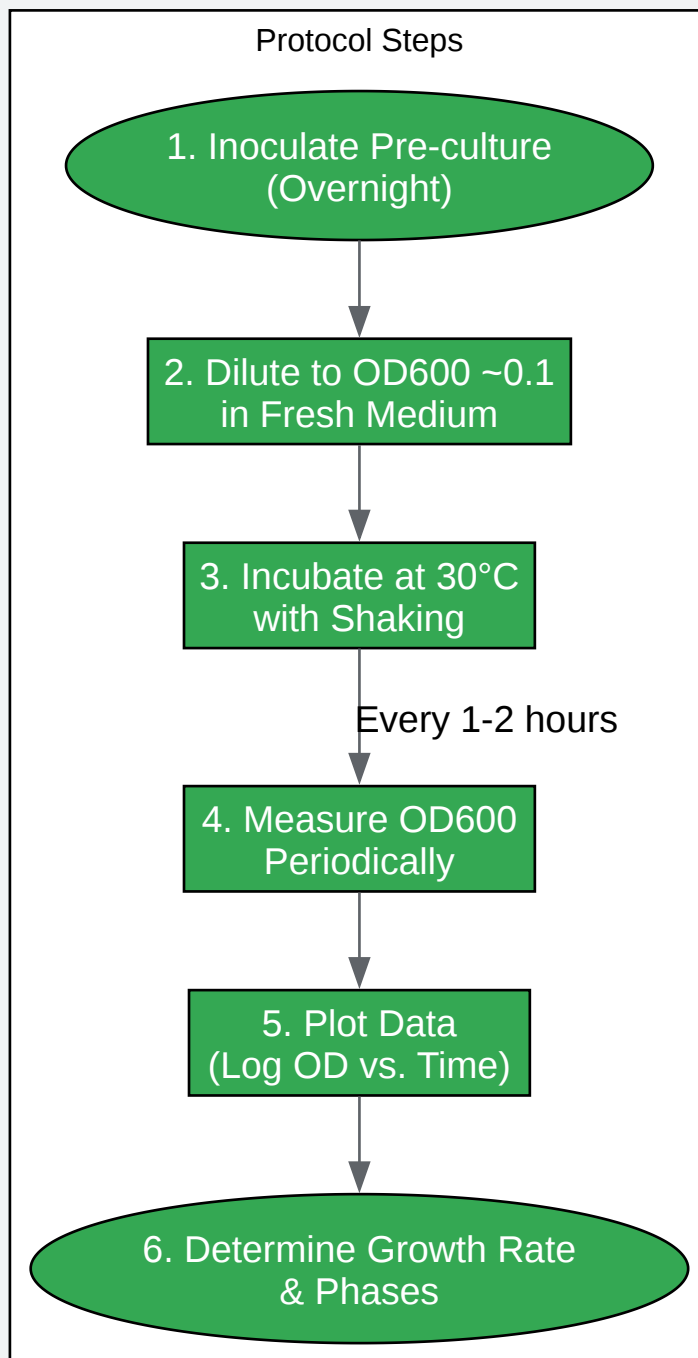
Visualizations



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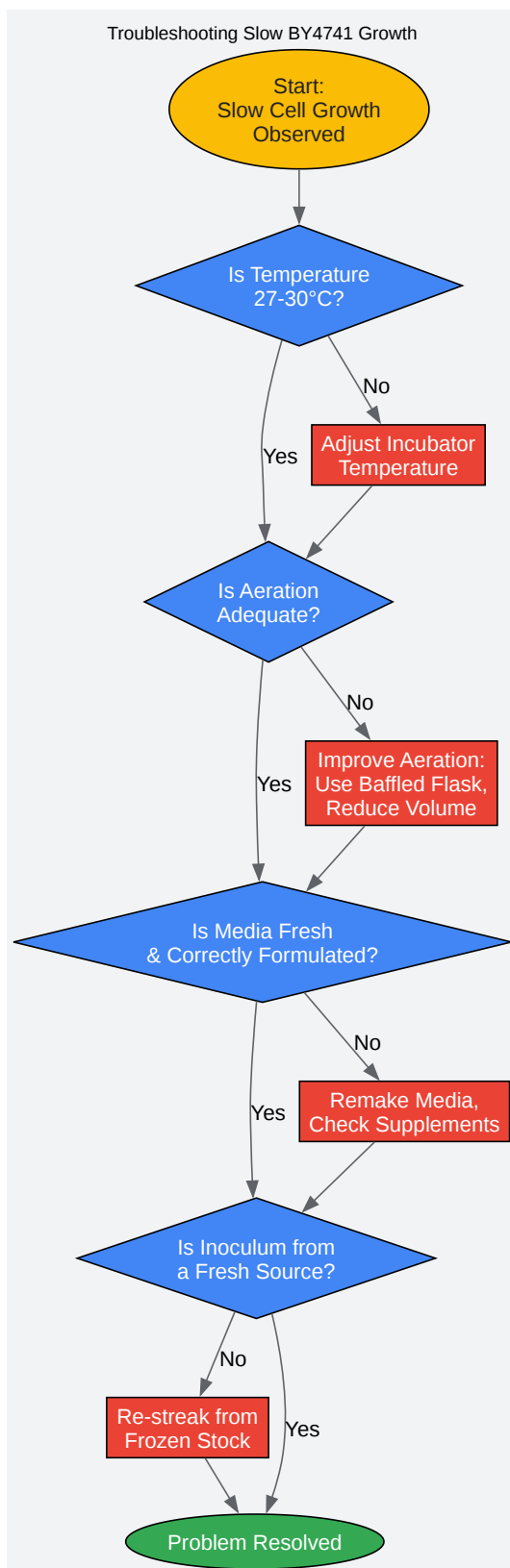
Caption: A diagram illustrating the sequential phases of yeast cell growth in a batch culture.

Experimental Workflow: Generating a Growth Curve



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Caption: A step-by-step workflow for conducting a yeast growth curve experiment.



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Caption: A logical flowchart to diagnose and resolve common causes of slow yeast growth.

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